

# Technical Support Center: LDC1267 Dissolution in DMSO

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## Compound of Interest

Compound Name: LDC1267

Cat. No.: B608498

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for dissolving and using **LDC1267** in DMSO for experimental purposes.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **LDC1267** in DMSO?

A1: **LDC1267** has a high solubility in DMSO. Different suppliers report slightly different values, but it is generally in the range of 50 mg/mL to 100 mg/mL.<sup>[1][2]</sup> It is crucial to use high-purity, anhydrous DMSO, as the presence of water can significantly reduce the solubility of the compound.<sup>[2][3]</sup>

Q2: How do I prepare a stock solution of **LDC1267** in DMSO?

A2: To prepare a stock solution, you will need to weigh the desired amount of **LDC1267** powder and add the appropriate volume of anhydrous DMSO to achieve the target concentration. It is recommended to vortex the solution and, if necessary, use gentle warming (e.g., 37°C for 10 minutes) or sonication to ensure the compound is fully dissolved.<sup>[3][4][5]</sup>

Q3: How should I store the **LDC1267** DMSO stock solution?

A3: **LDC1267** stock solutions in DMSO can be stored at -20°C for up to 3 months or at -80°C for up to 2 years.<sup>[2][6]</sup> To avoid repeated freeze-thaw cycles, it is best to aliquot the stock

solution into single-use volumes.[\[3\]](#)

Q4: My **LDC1267** is not fully dissolving in DMSO. What should I do?

A4: If you are having trouble dissolving **LDC1267** in DMSO, consider the following troubleshooting steps:

- Check DMSO Quality: Ensure you are using fresh, anhydrous DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can lower the solubility of compounds.[\[2\]](#)[\[3\]](#)
- Gentle Heating: Warm the solution in a 37°C water bath for 10-15 minutes.[\[4\]](#)[\[5\]](#)
- Sonication: Use an ultrasonic bath to aid dissolution.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.[\[3\]](#)
- Check Concentration: You may be trying to dissolve the compound above its solubility limit. Re-check your calculations.

Q5: I observed a precipitate in my DMSO stock solution after taking it out of the freezer. What should I do?

A5: Precipitation can occur after freeze-thaw cycles. Before use, bring the vial to room temperature and visually inspect for any precipitate. If present, warm the solution to 37°C and vortex or sonicate until the precipitate is fully redissolved.[\[3\]](#)

Q6: How do I dilute my **LDC1267** DMSO stock for use in aqueous cell culture media?

A6: When diluting a concentrated DMSO stock into an aqueous buffer or cell culture medium, the compound can sometimes precipitate. To avoid this, it is recommended to perform serial dilutions in DMSO first to a lower concentration before the final dilution into the aqueous medium. Most cell lines can tolerate a final DMSO concentration of up to 0.1-0.5%.[\[7\]](#) Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.

## Data Summary Tables

### LDC1267 Solubility

Solvent	Solubility	Molar Concentration
DMSO	100 mg/mL[1][8]	178.39 mM[1][8]
DMSO	50 mg/mL[2]	89.20 mM[2]
DMSO	>25 mg/ml[6]	>44.60 mM
DMSO	>10 mM[4][5]	>10 mM[4][5]
Ethanol	2 mg/mL[1][8]	3.56 mM[1][8]
Water	Insoluble[1][8]	Insoluble[1][8]

## LDC1267 IC<sub>50</sub> Values

Target	IC <sub>50</sub>
Axl	<5 nM[1][2]
Tyro3	8 nM[1][2]
Mer	29 nM[1][2]

## Stock Solution Preparation Volumes

Desired Concentration	Mass of LDC1267 (MW: 560.55 g/mol )
1 mg	
1 mM	1.7840 mL
5 mM	0.3568 mL
10 mM	0.1784 mL

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of LDC1267 in DMSO

- Preparation: Allow the vial of **LDC1267** powder and a sealed bottle of anhydrous DMSO to equilibrate to room temperature.

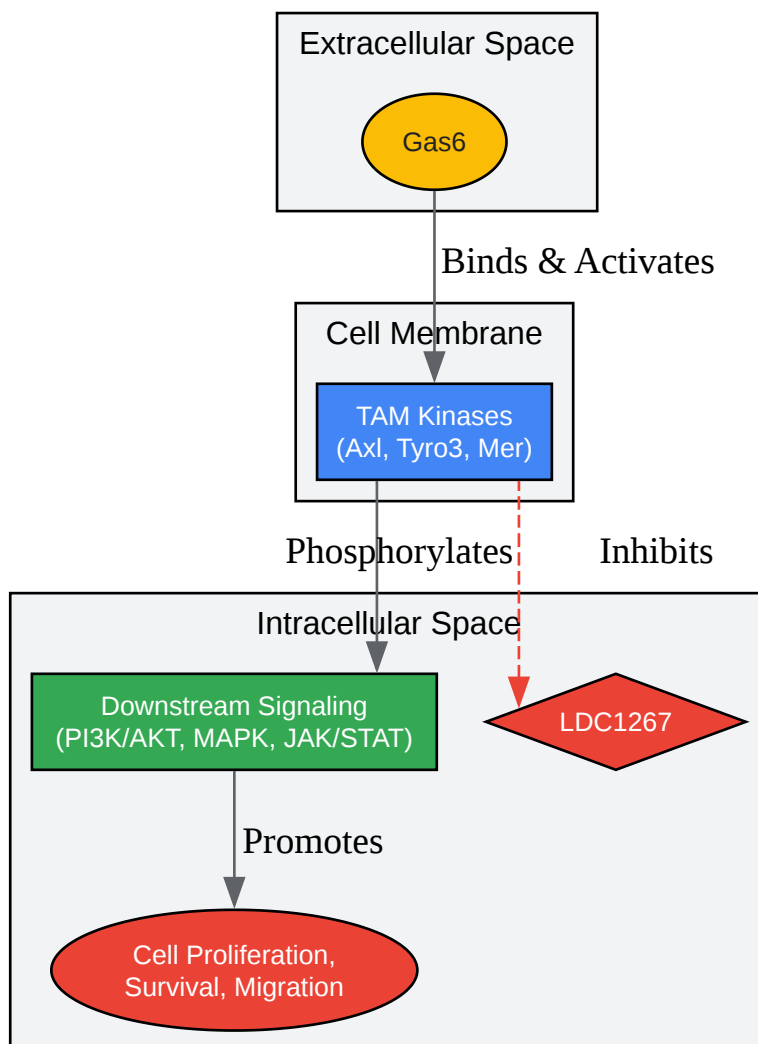
- **Weighing:** Accurately weigh out the desired amount of **LDC1267** powder (e.g., 1 mg) in a sterile microcentrifuge tube.
- **Adding Solvent:** Using the table above, add the calculated volume of anhydrous DMSO to the **LDC1267** powder to achieve a 10 mM concentration (e.g., 0.1784 mL for 1 mg).
- **Dissolving:** Vortex the solution for 1-2 minutes.
- **Troubleshooting Dissolution (if necessary):** If the compound is not fully dissolved, place the tube in a 37°C water bath for 10 minutes, then vortex again. Alternatively, sonicate the tube for 10-15 minutes.[\[3\]](#)
- **Visual Inspection:** Visually confirm that the solution is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into single-use volumes in sterile tubes and store at -20°C or -80°C.

## Protocol for Diluting LDC1267 for a Cell-Based Assay

- **Thaw Stock Solution:** Thaw a single-use aliquot of your **LDC1267** DMSO stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of your stock solution in DMSO. For example, dilute your 10 mM stock to 1 mM in DMSO.
- **Final Dilution:** Further dilute the intermediate stock solution into your pre-warmed cell culture medium to achieve the desired final working concentration. Ensure the final concentration of DMSO is below the tolerance level of your cells (typically  $\leq 0.5\%$ ).[\[7\]](#)
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO (without **LDC1267**) to your cell culture medium.
- **Immediate Use:** Add the diluted **LDC1267** and vehicle control to your cells immediately.

## Visualizations

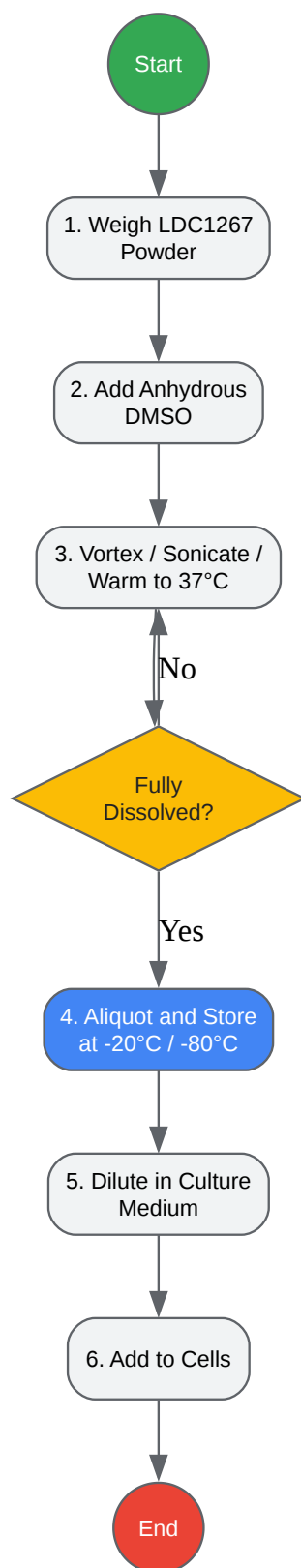
## LDC1267 Mechanism of Action: TAM Kinase Signaling Pathway



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Caption: **LDC1267** inhibits TAM kinase signaling.

## Experimental Workflow for LDC1267 Dissolution and Use



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Caption: Workflow for preparing **LDC1267** for experiments.

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